

An In-depth Technical Guide to the Solubility of 1-Heptanethiol

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Compound of Interest

Compound Name: 1-Heptanethiol

Cat. No.: B157337

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-heptanethiol** in various solvents. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of the underlying principles governing its solubility.

Introduction to 1-Heptanethiol

1-Heptanethiol (also known as heptyl mercaptan) is an organosulfur compound with the chemical formula $C_7H_{16}S$. It is a colorless liquid with a strong, unpleasant odor. Structurally, it consists of a seven-carbon alkyl chain (heptyl group) attached to a thiol functional group (-SH). This structure imparts a dual nature to the molecule: a large, nonpolar hydrocarbon tail and a weakly polar thiol head. This duality is the primary determinant of its solubility characteristics.

Quantitative Solubility Data

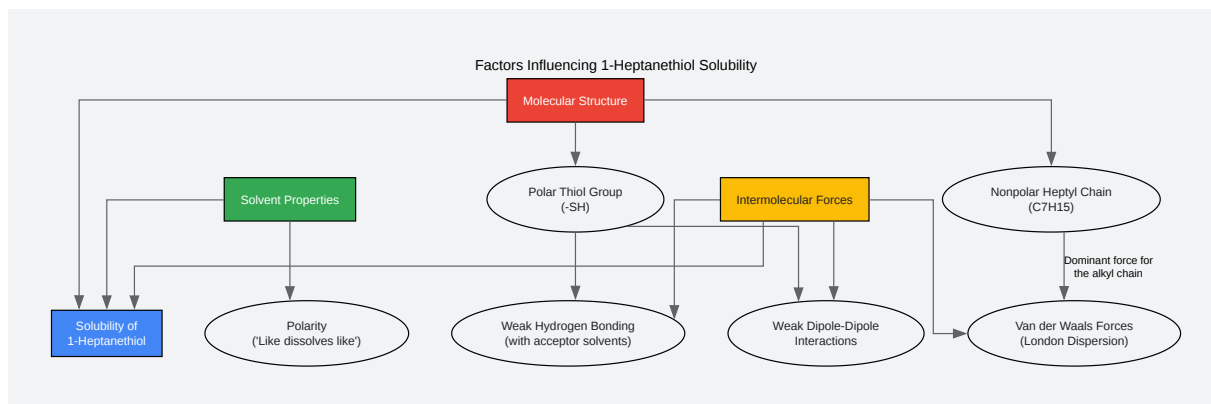
The solubility of **1-heptanethiol** is dictated by the principle of "like dissolves like." Due to its predominantly nonpolar character, it exhibits low solubility in polar solvents like water and greater solubility in nonpolar organic solvents.

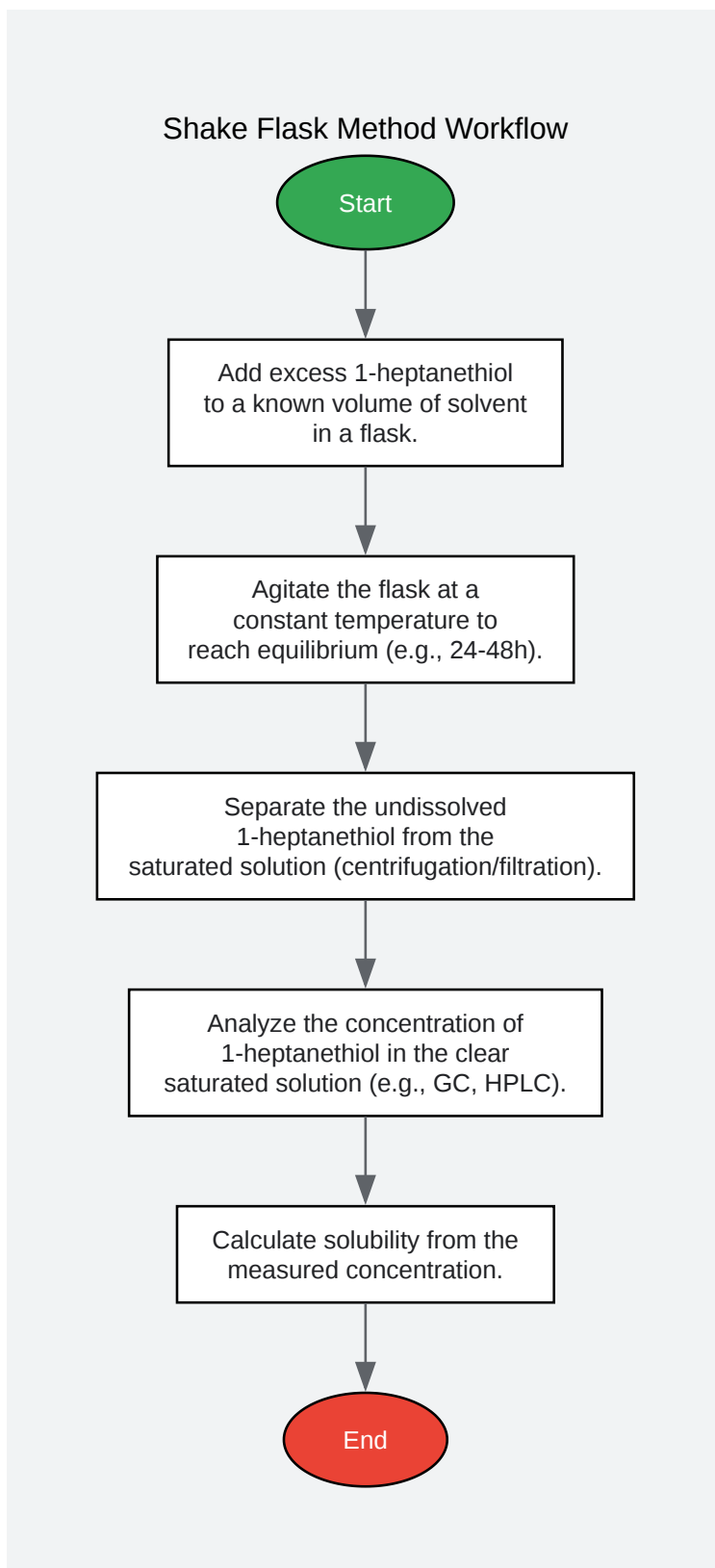
Solvent	Solvent Polarity	Solubility of 1-Heptanethiol	Citation
Water	High	0.009 g/L	[1][2][3]
Ethanol	High	Miscible (estimated)	[4]
Methanol	High	Miscible (estimated)	[4]
Acetone	Medium	Miscible (expected)	
Diethyl Ether	Low	Miscible (expected)	
Hexane	Low	Miscible (expected)	
Toluene	Low	Miscible (expected)	
Chloroform	Low	Miscible (expected)	

Note: Quantitative solubility data for **1-heptanethiol** in organic solvents is not readily available in the reviewed literature. The miscibility estimations for ethanol and methanol are based on data for the structurally similar compound 1-hexanethiol.[4] For other organic solvents, miscibility is expected based on the "like dissolves like" principle, where the nonpolar heptyl chain of **1-heptanethiol** is expected to interact favorably with nonpolar and weakly polar organic solvents.

Factors Influencing Solubility

The solubility of **1-heptanethiol** is a result of the interplay between its molecular structure and the intermolecular forces it can form with solvent molecules.





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